

# Safeguarding Your Research: A Comprehensive Guide to Handling GNE-495

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## Compound of Interest

Compound Name: GNE-495  
Cat. No.: B15607992

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of **GNE-495**, a potent and selective MAP4K4 inhibitor. Adherence to these procedural, step-by-step guidelines is critical for minimizing risk and ensuring operational integrity.

**GNE-495** is a chemical compound intended for laboratory research use.<sup>[1][2]</sup> While comprehensive toxicological properties may not be fully investigated, the available Safety Data Sheet (SDS) indicates that **GNE-495** can cause skin irritation and serious eye irritation.<sup>[3]</sup> Therefore, strict adherence to safety protocols is mandatory.

## Hazard Identification and Classification

Understanding the potential hazards of **GNE-495** is the first step in safe handling. The compound is classified with the following hazards according to the Globally Harmonized System (GHS):

| Hazard Classification         | GHS Category | Hazard Statement                    |
|-------------------------------|--------------|-------------------------------------|
| Skin Corrosion/Irritation     | Category 2   | H315: Causes skin irritation        |
| Serious Eye Damage/Irritation | Category 2A  | H319: Causes serious eye irritation |
| Serious Eye Damage/Irritation | Category 2B  | H320: Causes eye irritation         |

Source: MedchemExpress Safety Data Sheet[3]

## Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment (PPE) is the most critical line of defense against accidental exposure to **GNE-495**. The following table outlines the recommended PPE for various laboratory activities involving this compound.

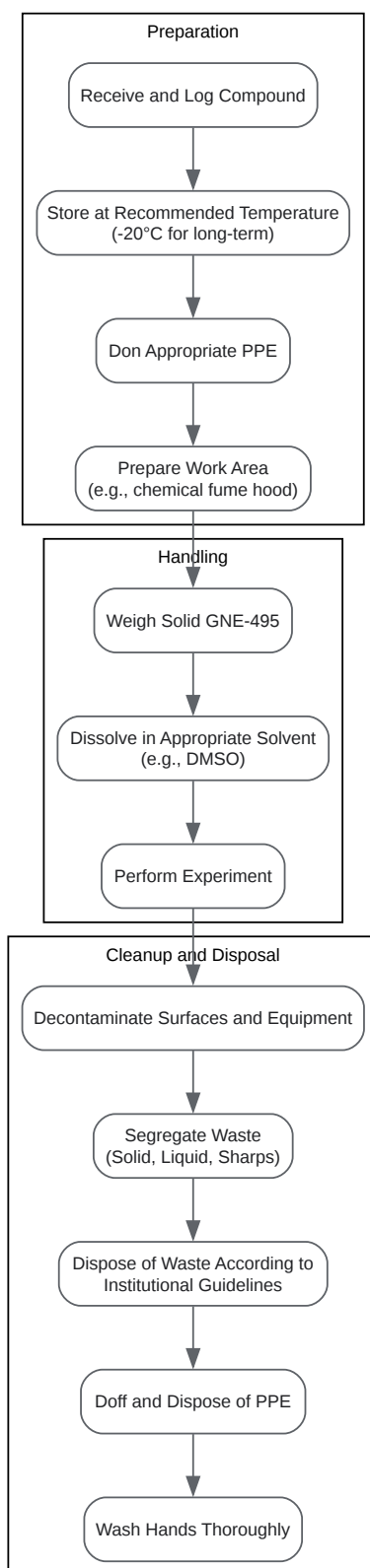
| Body Part                | PPE                                                                                     | Standard                                                                                                          | Specifications and Use                                                                                                                                             |
|--------------------------|-----------------------------------------------------------------------------------------|-------------------------------------------------------------------------------------------------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eyes/Face                | Safety Glasses with Side Shields or Goggles                                             | ANSI Z87.1                                                                                                        | Must be worn at all times when in the laboratory.                                                                                                                  |
| Face Shield              | ANSI Z87.1                                                                              | Recommended when there is a splash hazard, such as during bulk handling or solvent preparation.                   |                                                                                                                                                                    |
| Hands                    | Chemical-Resistant Gloves                                                               | EN 374                                                                                                            | Nitrile or neoprene gloves are recommended. Check for breakthrough times if prolonged contact is anticipated. Always inspect gloves for tears or holes before use. |
| Body                     | Laboratory Coat                                                                         | A flame-resistant lab coat that is fully buttoned is required.                                                    |                                                                                                                                                                    |
| Chemical-Resistant Apron | Recommended when handling larger quantities or when there is a significant splash risk. |                                                                                                                   |                                                                                                                                                                    |
| Respiratory              | Not Generally Required                                                                  | Use in a well-ventilated area. If dust or aerosols may be generated, a NIOSH-approved respirator may be necessary |                                                                                                                                                                    |

based on a formal risk  
assessment.

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## Experimental Workflow for Safe Handling

To ensure a systematic and safe approach to working with **GNE-495**, the following experimental workflow should be followed. This workflow covers the entire process from receiving the compound to the final disposal of waste.



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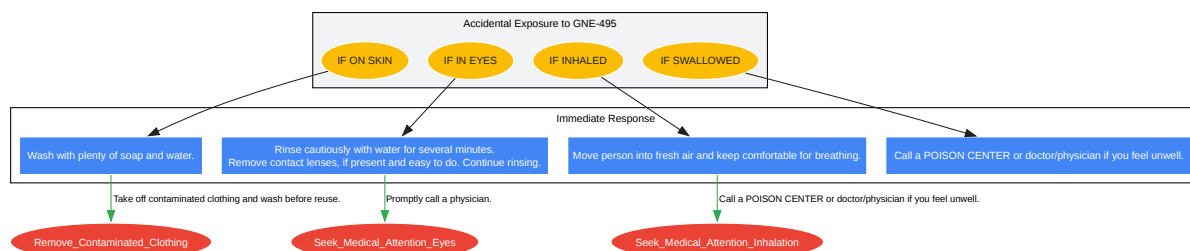
**Caption:** A step-by-step workflow for the safe handling of **GNE-495**.

## Detailed Experimental Protocols

- Upon receipt, visually inspect the container for any damage or leaks.
- Log the compound in your chemical inventory system.
- Store **GNE-495** in a cool, dry, and dark place. For long-term storage (months to years), it is recommended to store it at -20°C.[\[4\]](#)
- Perform all weighing and handling of solid **GNE-495** within a chemical fume hood to avoid inhalation of any dust particles.
- Use appropriate tools (e.g., anti-static spatulas) to handle the powder.
- When dissolving, add the solvent slowly to the compound to prevent splashing. **GNE-495** is soluble in DMSO.[\[5\]](#)
- Solid Waste: Collect any solid waste, including contaminated gloves, weigh boats, and paper towels, in a designated, sealed container labeled "Hazardous Chemical Waste."
- Liquid Waste: Collect all liquid waste containing **GNE-495** in a sealed, properly labeled, and compatible waste container. Do not pour down the drain.[\[3\]](#)
- Sharps: Any contaminated sharps (needles, pipette tips) must be disposed of in a designated sharps container.
- Follow all local, state, and federal regulations for the disposal of chemical waste.

## Emergency Procedures: Accidental Exposure

In the event of accidental exposure, immediate and appropriate first aid is crucial. The following diagram outlines the necessary steps to take for different types of exposure.



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**Caption:** Emergency procedures for accidental exposure to **GNE-495**.

By adhering to these safety protocols and operational plans, researchers can confidently and safely handle **GNE-495**, fostering a secure and productive research environment. Always refer to the most current Safety Data Sheet for **GNE-495** before use.

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